

Proper Disposal of C13H8N4Se (Ebselen)

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Compound of Interest

Compound Name: C13H8N4Se

Cat. No.: B15171249

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For Researchers, Scientists, and Drug Development Professionals: Essential Safety and Disposal Procedures

The proper handling and disposal of **C13H8N4Se**, commonly known as Ebselen, are critical to ensuring laboratory safety and environmental protection. This organoselenium compound is classified as hazardous and requires strict adherence to established protocols. This document provides a comprehensive guide to its safe disposal.

Key Safety and Hazard Information

Ebselen is recognized as a hazardous substance with the following classifications:

- Acute Toxicity: Toxic if swallowed or inhaled.[1][2]
- Specific Target Organ Toxicity (Repeated Exposure): May cause damage to organs through prolonged or repeated exposure.[2][3][4]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[1][3][4]

Due to these hazards, **C13H8N4Se** must not be disposed of through standard laboratory drains or as regular waste.[1] Improper disposal can lead to environmental contamination and potential harm to aquatic ecosystems.[1][3]

Quantitative Data for C13H8N4Se (Ebselen)

The following table summarizes the key physical and chemical properties of Ebselen.

Property	Value
Molecular Formula	C13H8N4Se
CAS Number	60940-34-3
Appearance	Light yellow solid
Melting Point	30.5 - 31.5 °C / 86.9 - 88.7 °F
Boiling Point	80 °C / 176 °F @ 12 mmHg
Flash Point	72 °C / 161.6 °F

Step-by-Step Disposal Protocol

The disposal of **C13H8N4Se** must be conducted in accordance with all applicable federal, state, and local regulations.^[5] The following steps provide a general guideline for its safe disposal as a hazardous chemical waste.

1. Waste Identification and Segregation:

- Clearly label all waste containers containing **C13H8N4Se** with "Hazardous Waste" and the full chemical name.
- Segregate **C13H8N4Se** waste from other laboratory waste streams to prevent accidental reactions. Store in a compatible, tightly sealed container.

2. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling **C13H8N4Se** waste, including:
 - Chemical-resistant gloves
 - Safety goggles or a face shield
 - A lab coat
 - Use a certified respirator if there is a risk of dust or aerosol formation.^[5]

3. Spill Management:

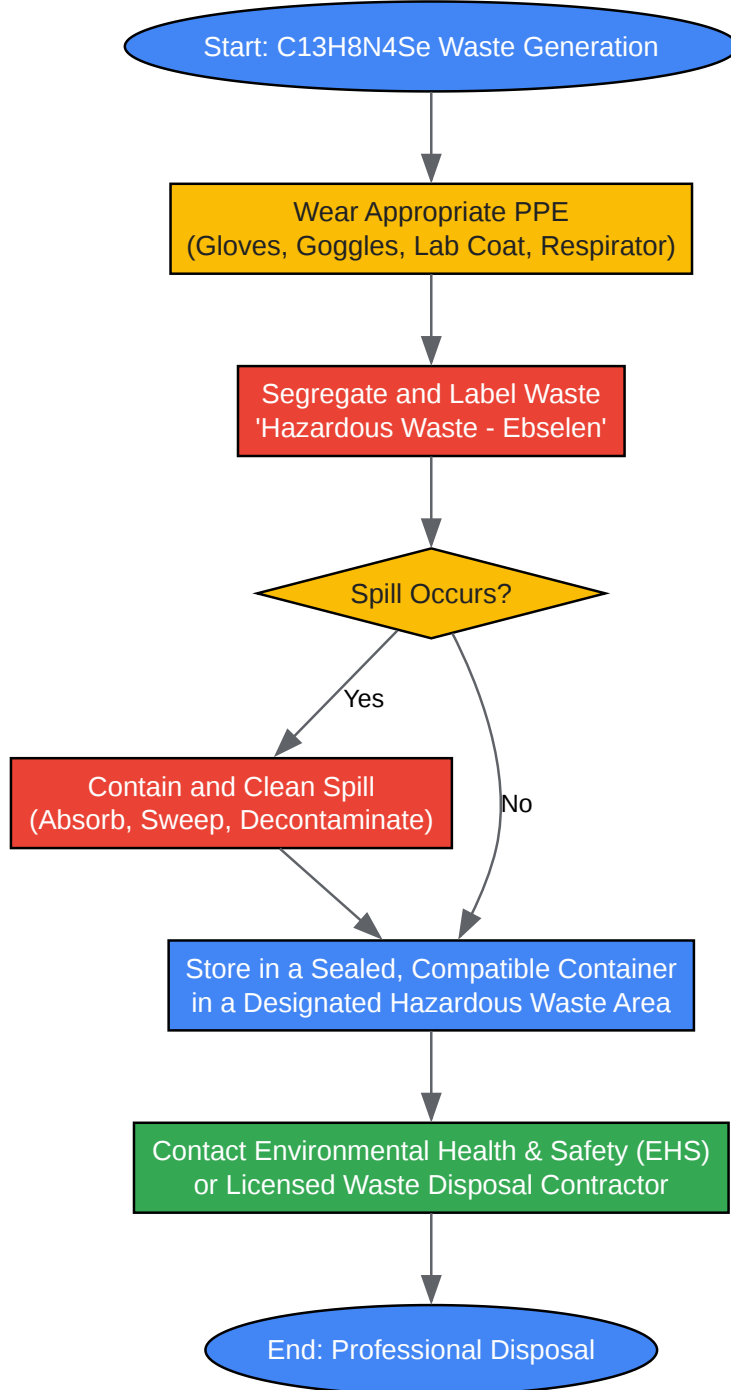
- In the event of a spill, prevent the material from entering drains or waterways.^[5]
- For solid spills, carefully sweep up the material and place it into a designated hazardous waste container. Avoid generating dust.
- For solutions, absorb the spill with an inert material (e.g., vermiculite, dry sand) and place it in the hazardous waste container.^[5]
- Decontaminate the spill area with a suitable solvent, such as alcohol, and dispose of all contaminated materials as hazardous waste.^[5]

4. Final Disposal:

- Arrange for the collection of the **C₁₃H₈N₄Se** waste by a licensed hazardous waste disposal company. Do not attempt to treat or neutralize the chemical in the lab without specific, validated protocols and appropriate safety measures.
- Ensure all shipping and transport regulations are followed. **C₁₃H₈N₄Se** is classified for transport under UN2811, Toxic solids, organic, n.o.s. (Ebselen).^[1]

Disposal Workflow

C13H8N4Se (Ebselen) Disposal Workflow

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Caption: Logical workflow for the safe disposal of **C13H8N4Se**.

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